

Purity and characterization of 1-Ethoxymethyl-2-iodoimidazole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *1-Ethoxymethyl-2-iodoimidazole*

Cat. No.: *B114127*

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1-Ethoxymethyl-2-iodoimidazole: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the currently available information on the purity and characterization of **1-Ethoxymethyl-2-iodoimidazole**. This imidazole derivative is noted in chemical supplier databases as a building block, particularly in the context of protein degrader development. However, a comprehensive profile based on peer-reviewed scientific literature, including detailed synthesis protocols and extensive characterization data, is not readily available in the public domain.

Physicochemical Properties and Purity

1-Ethoxymethyl-2-iodoimidazole is a solid compound with the molecular formula $C_6H_9IN_2O$ and a molecular weight of approximately 252.05 g/mol. [1] Commercial suppliers report various purity levels for this compound, typically ranging from 96% to a minimum of 98%.

Table 1: Summary of Physicochemical Data

| Parameter | Value | Reference |
|-------------------|---|---|
| CAS Number | 146697-87-2 | [1] [2] [3] |
| Molecular Formula | C ₆ H ₉ IN ₂ O | [1] [3] |
| Molecular Weight | ~252.05 g/mol | [1] |
| Reported Purity | 96%, 97%, ≥95%, min 98% | [4] [5] |
| Physical Form | Solid | |

Characterization Data

Detailed experimental data for the characterization of **1-Ethoxymethyl-2-iodoimidazole**, such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and High-Performance Liquid Chromatography (HPLC), are not extensively reported in published scientific literature. The information available is generally limited to that provided in commercial product listings.

Expected Analytical Approaches

For a compound of this nature, the following analytical techniques would be essential for full characterization and purity assessment. The lack of published, peer-reviewed data utilizing these methods for this specific molecule necessitates that researchers perform these analyses independently upon acquisition.

1. Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ¹H NMR: Would be used to determine the number and types of protons, their chemical environments, and splitting patterns, confirming the ethoxymethyl and iodoimidazole moieties.
- ¹³C NMR: Would identify the number of unique carbon atoms and their hybridization, providing further structural confirmation.

2. Mass Spectrometry (MS):

- Would be employed to confirm the molecular weight of the compound by identifying the molecular ion peak.
- Fragmentation patterns observed in the mass spectrum would offer additional structural insights.

3. High-Performance Liquid Chromatography (HPLC):

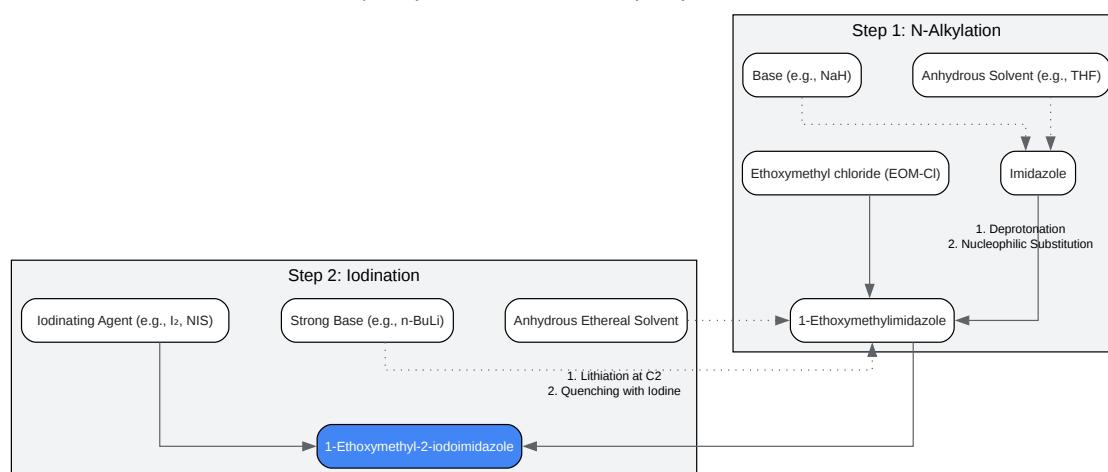
- An essential technique for determining the purity of the compound. A typical method would involve a reversed-phase column with a suitable mobile phase (e.g., a mixture of acetonitrile and water with an acidic modifier). The purity would be assessed by the peak area percentage of the main component.

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis of **1-Ethoxymethyl-2-iodoimidazole** are not currently available in the scientific literature. Researchers would likely need to adapt general methods for the N-alkylation and subsequent iodination of imidazole rings.

A plausible, though unverified, synthetic workflow is outlined below. This should be considered a theoretical pathway that would require substantial experimental optimization and verification.

Conceptual Synthetic Workflow for 1-Ethoxymethyl-2-iodoimidazole

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Caption: Conceptual workflow for the synthesis of **1-Ethoxymethyl-2-iodoimidazole**.

Biological Activity and Applications

At present, there is no publicly available scientific literature detailing the biological activity, signaling pathways, or specific applications of **1-Ethoxymethyl-2-iodoimidazole**. Its classification by suppliers as a "Protein Degrader Building Block" suggests potential utility in

the synthesis of bifunctional molecules like PROTACs (Proteolysis Targeting Chimeras), where it may serve as a linker or part of a ligand for an E3 ubiquitin ligase or a target protein. However, without specific studies, this remains speculative.

Due to the absence of data on its biological interactions, no signaling pathway diagrams can be provided at this time.

Conclusion

1-Ethoxymethyl-2-iodoimidazole is a commercially available chemical intermediate. While basic physicochemical properties and purity levels are reported by suppliers, there is a notable lack of in-depth scientific literature detailing its synthesis, comprehensive characterization, and biological activity. Researchers and drug development professionals intending to use this compound should anticipate the need to perform thorough in-house characterization and validation. The development of a detailed technical profile will require further investigation and publication by the scientific community.

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- To cite this document: BenchChem. [Purity and characterization of 1-Ethoxymethyl-2-iodoimidazole]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b114127#purity-and-characterization-of-1-ethoxymethyl-2-iodoimidazole>

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